

physicochemical properties of N-(2,4-dimethoxybenzyl)cyclohexanamine

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Compound of Interest

Compound Name:	N-(2,4-dimethoxybenzyl)cyclohexanamine
CAS No.:	356093-86-2
Cat. No.:	B1298165

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An In-depth Technical Guide to the Physicochemical Properties of **N-(2,4-dimethoxybenzyl)cyclohexanamine**

Introduction

N-(2,4-dimethoxybenzyl)cyclohexanamine is a secondary amine featuring a cyclohexyl group and a dimethoxy-substituted benzyl group attached to a central nitrogen atom. As a molecule with both aliphatic and aromatic character, as well as hydrogen bond donating and accepting capabilities, its physicochemical properties are of significant interest to researchers in medicinal chemistry and drug development. Understanding these properties is fundamental for predicting the molecule's behavior in biological systems, optimizing its formulation, and ensuring its stability and purity.^{[1][2][3]}

This guide provides a comprehensive overview of the core physicochemical properties of **N-(2,4-dimethoxybenzyl)cyclohexanamine**. It moves beyond a simple data sheet to explain the causality behind the experimental methodologies used for characterization, offering field-

proven insights for scientists engaged in the synthesis, evaluation, and application of this and similar chemical entities. The protocols described are designed as self-validating systems to ensure technical accuracy and reproducibility.

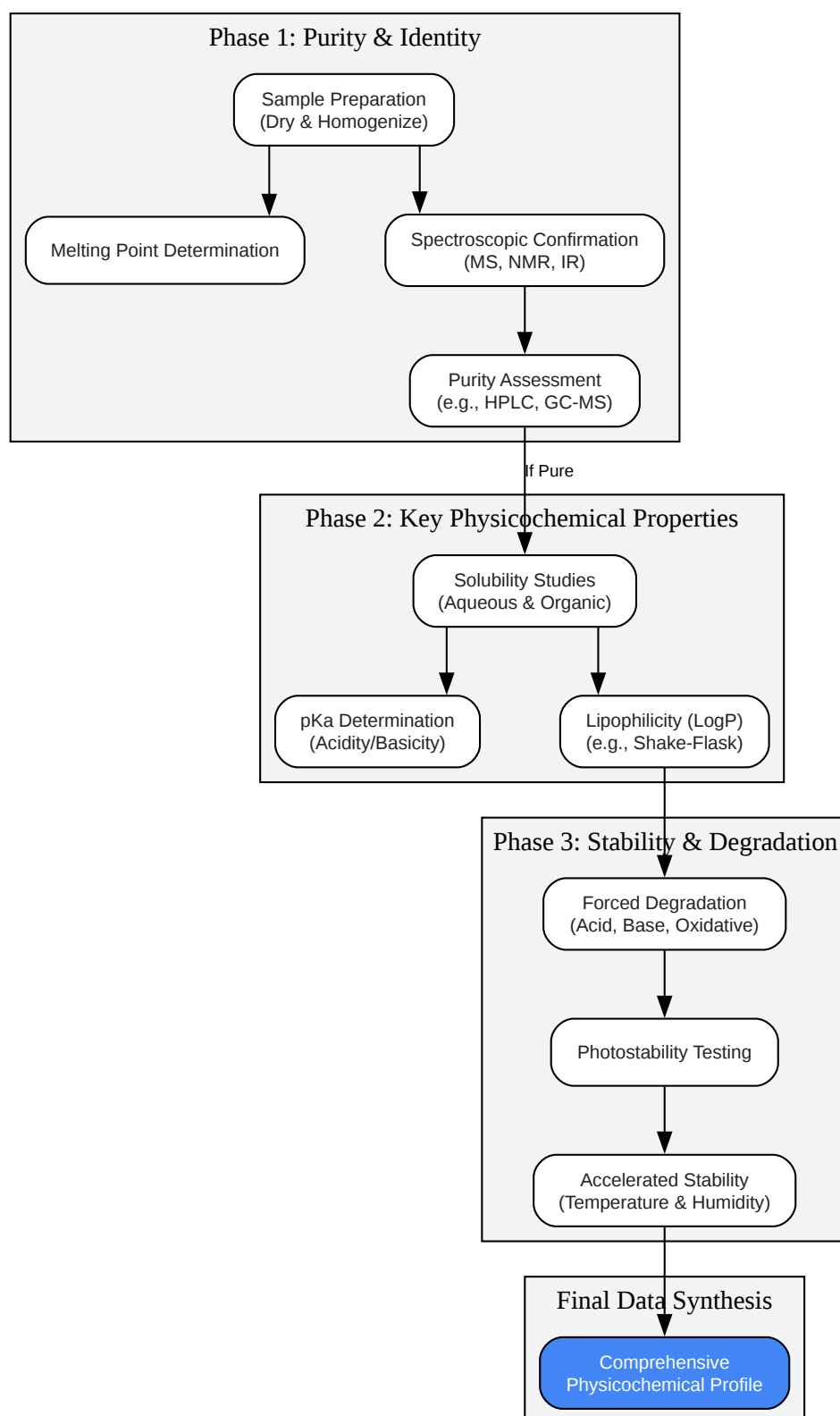
Core Physicochemical Data

The fundamental physicochemical properties of **N-(2,4-dimethoxybenzyl)cyclohexanamine** are summarized below. It is important to note that while some properties can be accurately calculated or predicted, experimental verification is the gold standard for purity and characterization.

Property	Value	Source
IUPAC Name	N-(2,4-dimethoxybenzyl)cyclohexanamine	-
CAS Number	356093-86-2	[4]
Molecular Formula	C ₁₅ H ₂₃ NO ₂	[4]
Molecular Weight	249.35 g/mol	[4]
Appearance	(Not specified in literature; typically an oil or low-melting solid)	-
Predicted Boiling Point	(Not experimentally determined)	-
Predicted Melting Point	(Not experimentally determined)	-
Predicted Solubility	Enhanced aqueous solubility relative to non-polar analogs due to methoxy groups.[5]	-
Predicted pKa	(Not experimentally determined; expected to be a weak base typical of secondary amines)	-

Experimental Characterization Workflow

A systematic approach is required for the comprehensive physicochemical characterization of a novel compound. The following workflow illustrates the logical progression from initial sample assessment to detailed structural and property analysis.



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Caption: General workflow for the physicochemical characterization of a research compound.

Methodologies for Physicochemical Property Determination

The choice of experimental protocol is dictated by the need for accuracy, the quantity of material available, and the specific property being measured.

Melting Point Determination

The melting point is a critical indicator of purity. Pure crystalline compounds typically exhibit a sharp melting point range (0.5-1.0°C), whereas impurities lead to a depressed and broadened range.^[6]

Protocol: Capillary Method

- **Sample Preparation:** Ensure the sample is completely dry and finely powdered.
- **Loading:** Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to pack the sample to a height of 2-3 mm.^[7]
- **Measurement:** Place the capillary tube into a calibrated melting point apparatus.^{[8][9]}
- **Heating:** If the approximate melting point is unknown, perform a rapid heating to get a preliminary value. For an accurate measurement, heat rapidly to about 20°C below the expected melting point, then slow the heating rate to 1-2°C per minute.^{[7][9]}
- **Observation:** Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

Boiling Point Determination

For liquid compounds, the boiling point is a key physical constant. For small research quantities, a micro-boiling point determination is often employed.^[10]

Protocol: Micro-Boiling Point (Capillary Method)

- **Setup:** Attach a small test tube containing 0.5-1 mL of the liquid sample to a thermometer. Place a capillary tube, sealed at one end, into the liquid with the open end down.^{[11][12]}

- Heating: Immerse the assembly in a heating bath (e.g., a Thiele tube with mineral oil). Heat the bath gradually.[\[10\]](#)
- Observation: As the liquid heats, air will be expelled from the capillary tube. At the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary's open end.
[\[12\]](#)
- Recording: Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[10\]](#)

Solubility Determination

Solubility is a crucial parameter, especially for drug candidates, as it affects absorption and bioavailability.[\[1\]](#) The "shake-flask" method is a standard technique for determining equilibrium solubility.[\[13\]](#)

Protocol: Shake-Flask Method

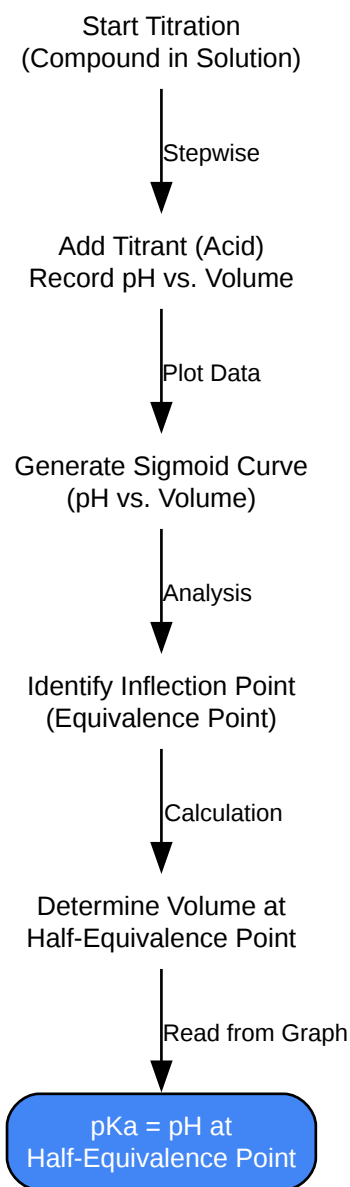
- Preparation: Add an excess amount of the compound to a known volume of the solvent (e.g., water, buffer, or an organic solvent) in a sealed flask.[\[13\]](#)
- Equilibration: Agitate the flask at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.[\[13\]](#)
- Separation: Allow the undissolved solid to settle. Carefully remove a sample of the supernatant, ensuring no solid particles are transferred. This may require centrifugation or filtration.
- Quantification: Analyze the concentration of the dissolved compound in the supernatant using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.
- Calculation: Express the solubility in terms of mass per unit volume (e.g., mg/mL or g/L).

pKa Determination

The pKa value defines the ionization state of a molecule at a given pH. For an amine, the pKa refers to the equilibrium constant of its conjugate acid. This property is critical for predicting a compound's behavior in different biological compartments. Potentiometric titration is a precise and common method.^{[14][15]}

Protocol: Potentiometric Titration

- **Solution Preparation:** Dissolve a precisely weighed amount of the compound in a suitable solvent (e.g., water or a water-alcohol mixture).
- **Titration Setup:** Place the solution in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** Slowly add a standardized solution of a strong acid (e.g., HCl) in small, known increments from a burette.
- **Data Collection:** Record the pH of the solution after each addition of the titrant.
- **Analysis:** Plot the recorded pH values against the volume of titrant added. This will generate a sigmoid titration curve. The pKa is equal to the pH at the half-equivalence point (the midpoint of the steepest part of the curve).^{[14][16]}



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Caption: Logical flow for pKa determination via potentiometric titration.

Spectroscopic Characterization

Spectroscopy is indispensable for confirming the chemical structure and identity of **N-(2,4-dimethoxybenzyl)cyclohexanamine**.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of bonds within a molecule, providing a functional group "fingerprint." For **N-(2,4-dimethoxybenzyl)cyclohexanamine**, the following key absorptions are expected:

- **N-H Stretch:** A single, moderately sharp band in the region of $3350\text{--}3310\text{ cm}^{-1}$, characteristic of a secondary amine.^{[17][18][19]} This distinguishes it from primary amines (two bands) and tertiary amines (no band).^[19]
- **C-H Stretches:** Aromatic C-H stretches appear just above 3000 cm^{-1} , while aliphatic (cyclohexyl and benzyl CH_2) C-H stretches appear just below 3000 cm^{-1} .
- **Aromatic C=C Bends:** Peaks in the $1600\text{--}1450\text{ cm}^{-1}$ region indicate the presence of the benzene ring.
- **C-N Stretch:** Aliphatic C-N stretching is expected in the $1250\text{--}1020\text{ cm}^{-1}$ range, while aromatic C-N stretching is typically stronger and found between $1335\text{--}1250\text{ cm}^{-1}$.^[17]
- **C-O Stretch:** Strong bands corresponding to the aryl-alkyl ether linkages of the methoxy groups will be present, typically in the $1250\text{--}1000\text{ cm}^{-1}$ region.
- **N-H Wag:** A broad, strong band between $910\text{--}665\text{ cm}^{-1}$ is also characteristic of primary and secondary amines.^{[17][19]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework of the molecule.

- **^1H NMR:**
 - **N-H Proton:** A broad singlet is expected, typically between $\delta\ 0.5\text{--}5.0\text{ ppm}$.^[20] Its exact position is sensitive to solvent and concentration. This peak will disappear upon shaking the sample with a few drops of D_2O , which is a definitive test for a labile proton.^{[21][22][23]}
 - **Cyclohexyl Protons:** A series of complex multiplets will appear in the upfield region (approx. $\delta\ 1.0\text{--}2.0\text{ ppm}$). The single proton on the carbon attached to the nitrogen (the methine proton) will be deshielded and shifted further downfield.

- Benzylic Protons (-CH₂-): The two protons on the carbon between the nitrogen and the aromatic ring will appear as a singlet or a multiplet, deshielded by both adjacent groups, likely in the δ 2.3-3.0 ppm range.[\[22\]](#)
 - Methoxy Protons (-OCH₃): Two sharp singlets, each integrating to 3 protons, will be present, corresponding to the two distinct methoxy groups on the aromatic ring.
 - Aromatic Protons: The protons on the dimethoxy-substituted benzene ring will show characteristic splitting patterns and chemical shifts determined by their positions relative to the electron-donating methoxy groups.
- ¹³C NMR:
 - Aliphatic Carbons: The carbons of the cyclohexyl ring will appear in the upfield region. The carbon atom directly bonded to the nitrogen will be deshielded and appear at a higher chemical shift (typically in the δ 30-60 ppm range) compared to the other cyclohexyl carbons.[\[20\]](#)
 - Benzylic Carbon (-CH₂-): The carbon of the benzylic methylene group will also be in this region.
 - Methoxy Carbons (-OCH₃): The two methoxy carbons will appear around δ 55-60 ppm.
 - Aromatic Carbons: The six carbons of the benzene ring will appear in the downfield region (δ 110-160 ppm). The carbons directly attached to the oxygen atoms of the methoxy groups will be the most deshielded.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural clues based on its fragmentation patterns.[\[24\]](#)

- Molecular Ion (M⁺): The mass spectrum should show a molecular ion peak (M⁺) corresponding to the molecular weight of the compound (m/z = 249.35).[\[25\]](#)
- Nitrogen Rule: The nominal molecular weight of **N-(2,4-dimethoxybenzyl)cyclohexanamine** is 249, which is an odd number. According to the

Nitrogen Rule, a compound with an odd nominal molecular weight contains an odd number of nitrogen atoms, consistent with the structure.[\[24\]](#)[\[26\]](#)

- Fragmentation: Common fragmentation pathways for amines involve alpha-cleavage (cleavage of the bond adjacent to the nitrogen atom). Expected fragments could arise from the loss of a cyclohexyl radical or a 2,4-dimethoxybenzyl radical. Further fragmentation of the aromatic and aliphatic rings would also be observed.

Conclusion

The physicochemical characterization of **N-(2,4-dimethoxybenzyl)cyclohexanamine** is a multi-faceted process that relies on a suite of established analytical techniques. Through systematic experimental determination of its melting point, solubility, and pKa, coupled with rigorous spectroscopic analysis via IR, NMR, and MS, a comprehensive and reliable profile of the molecule can be established. This detailed characterization is not merely an academic exercise; it is an essential foundation for any further research, providing the critical data needed for quality control, formulation development, and the rational interpretation of biological activity.

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